

Pdk4-IN-2 not showing expected effect on PDH phosphorylation

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Compound of Interest

Compound Name: Pdk4-IN-2

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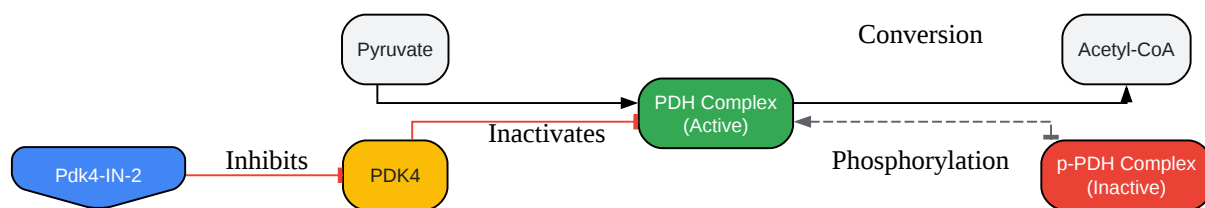
Welcome to the technical support center for **Pdk4-IN-2**. This resource provides troubleshooting guides and answers to frequently asked questions to help researchers and scientists address challenges during their experiments, particularly when **Pdk4-IN-2** does not produce the expected decrease in Pyruvate Dehydrogenase (PDH) phosphorylation.

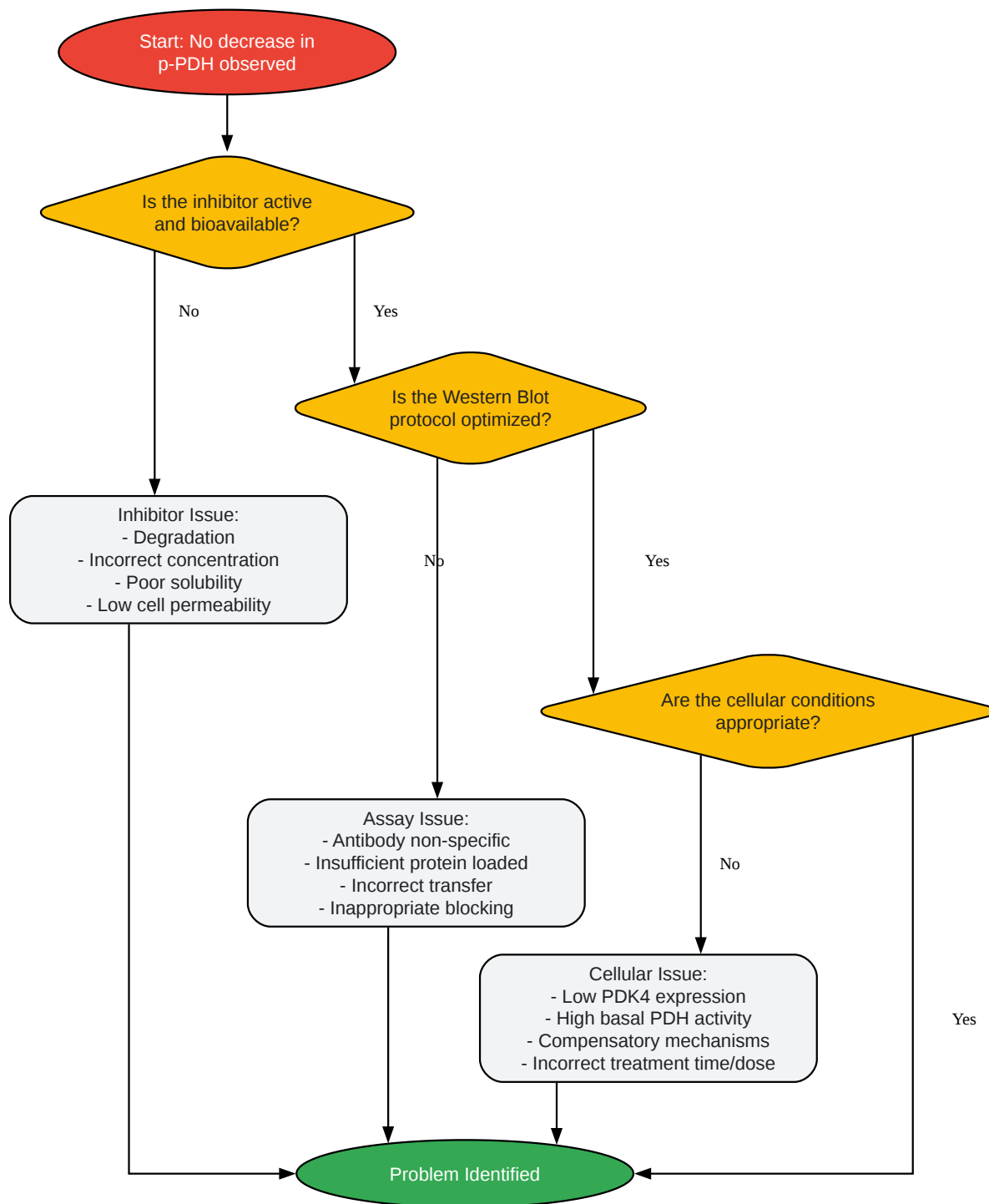
Frequently Asked Questions (FAQs)

Q1: What is the expected effect of Pdk4-IN-2 on PDH phosphorylation?

Pdk4-IN-2 is an inhibitor of Pyruvate Dehydrogenase Kinase 4 (PDK4). The primary function of PDK4 is to phosphorylate the E1 α subunit of the Pyruvate Dehydrogenase Complex (PDC) at specific serine residues (e.g., Ser293)[1][2]. This phosphorylation event inactivates the PDC, thereby reducing the conversion of pyruvate to acetyl-CoA[1][3].

Therefore, the expected effect of a functional **Pdk4-IN-2** is the inhibition of PDK4 activity, leading to a decrease in the phosphorylation of the PDH E1 α subunit. This would result in a more active PDC.





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References

- [1. PDK4 - Wikipedia \[en.wikipedia.org\]](#)
- [2. Phospho-Pyruvate Dehydrogenase \$\hat{\pm}1\$ \(Ser293\) Antibody | Cell Signaling Technology \[cellsignal.com\]](#)
- [3. Downregulation of PDK4 Increases Lipogenesis and Associates with Poor Prognosis in Hepatocellular Carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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